

Application Notes and Protocols for Preparing Evodiamine Stock Solutions

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Compound of Interest

Compound Name: Evandamine

Cat. No.: B009831

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Introduction

Evodiamine is a naturally occurring indole alkaloid with a range of biological activities, including anti-tumor, anti-inflammatory, and anti-obesity effects.[1][2] Accurate and consistent preparation of Evodiamine stock solutions is critical for obtaining reliable and reproducible results in various in vitro and in vivo assays. This document provides detailed protocols for the preparation, storage, and handling of Evodiamine stock solutions to ensure their stability and efficacy for research purposes.

Chemical Properties of Evodiamine

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₇ N ₃ O	[3]
Molecular Weight	303.36 g/mol	[4]
CAS Number	518-17-2	[4]

Solubility of Evodiamine

Evodiamine is sparingly soluble in aqueous solutions but shows good solubility in several organic solvents. Dimethyl sulfoxide (DMSO) is the most commonly used solvent for preparing high-concentration stock solutions.

Solvent	Solubility (at 25°C)	Notes	Reference
DMSO	~12 mg/mL (39.55 mM)	Ultrasonic assistance may be required for complete dissolution. Use freshly opened, anhydrous DMSO.	[1][4]
Ethanol	Soluble	Quantitative data varies with temperature.	[5]
Water	Insoluble	[4]	
Chloroform	Soluble	Quantitative data varies with temperature.	[5]
Dichloromethane	Soluble	Quantitative data varies with temperature.	[5]
Acetone	Soluble	Quantitative data varies with temperature.	[5]

Protocol for Preparation of a 10 mM Evodiamine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Evodiamine in DMSO, a common starting concentration for subsequent dilutions in cell-based assays.

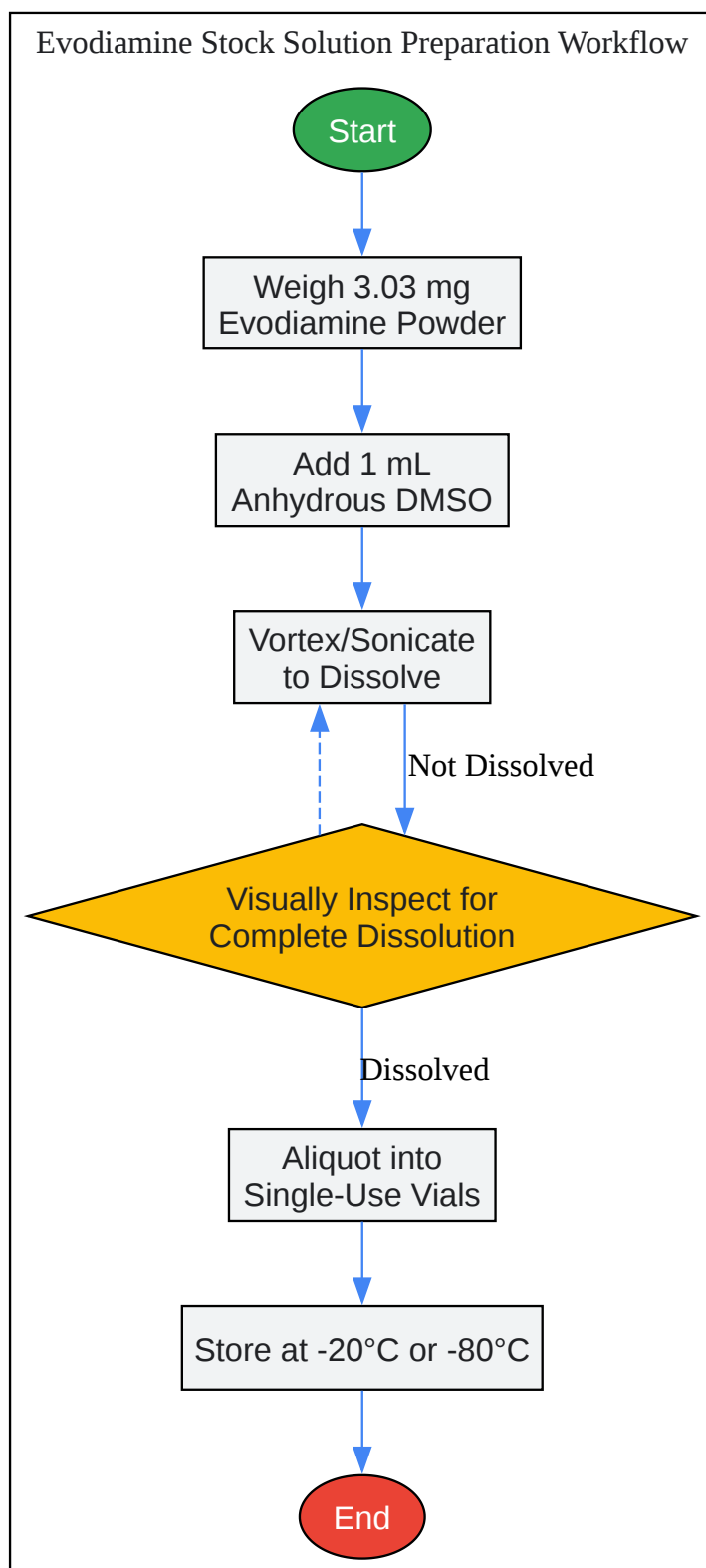
Materials:

- Evodiamine powder (purity ≥98%)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Equilibrate Reagents:** Allow the Evodiamine powder and DMSO to come to room temperature before use.
- **Weigh Evodiamine:** Accurately weigh out 3.03 mg of Evodiamine powder using a calibrated analytical balance and transfer it to a sterile amber microcentrifuge tube.
- **Add Solvent:** Add 1 mL of anhydrous DMSO to the tube containing the Evodiamine powder.
- **Dissolve:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.
- **Visual Inspection:** Visually inspect the solution to ensure that the Evodiamine is completely dissolved and no particulates are visible.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to 6 months or at -80°C for up to one year.[\[1\]](#)



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Caption: Workflow for preparing a 10 mM Evodiamine stock solution.

Assay-Specific Dilutions

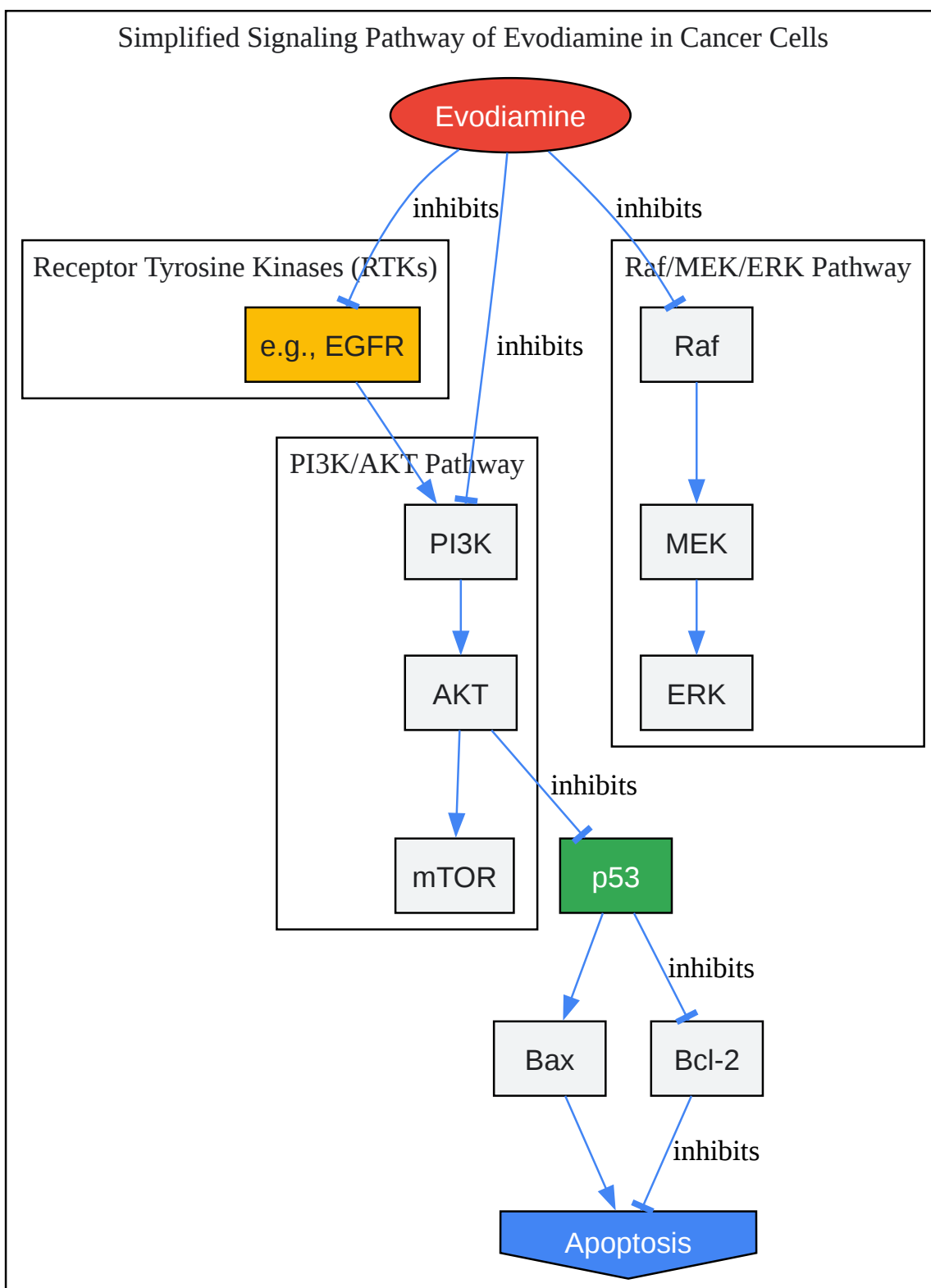
For cell-based assays, the high-concentration DMSO stock solution must be further diluted in the appropriate cell culture medium to the final desired working concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.

Example Dilution for a 10 μ M Final Concentration:

- Intermediate Dilution (Optional but Recommended): Prepare a 1 mM intermediate stock by diluting the 10 mM stock solution 1:10 in cell culture medium (e.g., 10 μ L of 10 mM stock + 90 μ L of medium).
- Final Dilution: Add 10 μ L of the 1 mM intermediate stock to 990 μ L of cell culture medium to achieve a final concentration of 10 μ M Evodiamine. The final DMSO concentration in this example would be 0.1%.

Evodiamine's Mechanism of Action in Cancer Cells

Evodiamine has been shown to exert its anti-cancer effects through the modulation of several key signaling pathways, leading to the inhibition of cell proliferation, induction of apoptosis, and suppression of metastasis.^{[6][7][8]}



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Caption: Evodiamine's inhibitory effects on key cancer signaling pathways.

Stability and Storage Recommendations

- Powder: Store Evodiamine powder at -20°C for up to 3 years.[1]
- Stock Solutions in DMSO: Store aliquots at -20°C for up to 6 months or at -80°C for up to 1 year.[1]
- Avoid Repeated Freeze-Thaw Cycles: Aliquoting into single-use volumes is highly recommended to maintain the stability of the compound.
- Protect from Light: Evodiamine is light-sensitive. Store powder and stock solutions in amber or light-blocking containers.

By following these guidelines, researchers can ensure the preparation of high-quality Evodiamine stock solutions for consistent and reliable experimental outcomes.

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